

safety and handling of 4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde

Cat. No.: B1403710

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An In-depth Technical Guide to the Safety and Handling of **4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde**

Preamble: Navigating Data Scarcity for a Novel Compound

As a specialized reagent in drug discovery and organic synthesis, **4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde** exists in a space where comprehensive, harmonized safety data is not yet publicly established. Unlike common laboratory chemicals, it lacks a dedicated CAS number in major databases and a harmonized classification in repositories like the ECHA C&L Inventory as of this writing. This guide is therefore constructed based on a critical evaluation of available supplier safety data sheets (SDS), analysis of structurally similar compounds, and foundational principles of chemical hygiene for handling aromatic aldehydes. Our core directive is to empower researchers with a cautious, safety-first framework. Where conflicting data exists, this guide adopts the more stringent hazard classification to ensure the highest degree of protection.

Section 1: Chemical Identification and Physical Characteristics

This compound is a substituted benzaldehyde, a class of molecules widely used as precursors in pharmaceutical synthesis. The imidazole and methoxy functionalities introduce specific

reactivity and potential biological activity, which necessitates careful handling.

Property	Value / Description	Source / Rationale
IUPAC Name	4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde	-
Molecular Formula	<chem>C11H10N2O2</chem>	-
Molecular Weight	202.21 g/mol	-
Physical State	Solid, powder/crystalline form expected	Based on related compounds[1]
Melting Point	Not specified. Estimated >150 °C.	The related 4-(1H-imidazol-1-yl)benzaldehyde melts at 153-155 °C[2]. The addition of a methoxy group may alter this.
Solubility	Not specified. Likely soluble in organic solvents like DMSO, DMF, and alcohols. Limited water solubility is expected.	General characteristic for this class of organic molecules.
Appearance	Brown solid (for a similar compound)[1]	-

Section 2: Hazard Assessment and GHS Classification

The hazard profile for this specific molecule is not harmonized. One supplier SDS indicates it is an irritant, while an SDS for a very similar molecule (lacking only the methoxy group) suggests no GHS classification is required[1][3]. This discrepancy is critical. From a risk management perspective, the compound must be handled as an irritant until proven otherwise. The recommended classification below is based on the more conservative data set to ensure user safety[3].

GHS Classification	Details
Pictogram	 alt text
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	Prevention: P261, P264, P271, P280Response: P302+P352, P304+P340, P305+P351+P338, P312Storage: P403+P233, P405Disposal: P501

Causality of Hazards

- Irritation: Aldehyde groups are electrophilic and can react with nucleophilic residues in proteins and other biological macromolecules, leading to cellular stress and an inflammatory response manifesting as irritation[4]. The aromatic and heterocyclic nature of this molecule influences its absorption and interaction with tissues.
- Respiratory Irritation: As a fine solid, airborne dust can be easily inhaled. The irritant nature of the molecule can directly affect the mucous membranes of the respiratory tract.

Section 3: Exposure Controls and Personal Protection

A multi-layered approach combining engineering controls and personal protective equipment (PPE) is mandatory. The principle of "As Low As Reasonably Practicable" (ALARP) should guide all handling procedures.

Engineering Controls

- Primary Control: All manipulations of the solid compound and its concentrated solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.

- Ventilation: The laboratory should have adequate general ventilation to dilute fugitive emissions.

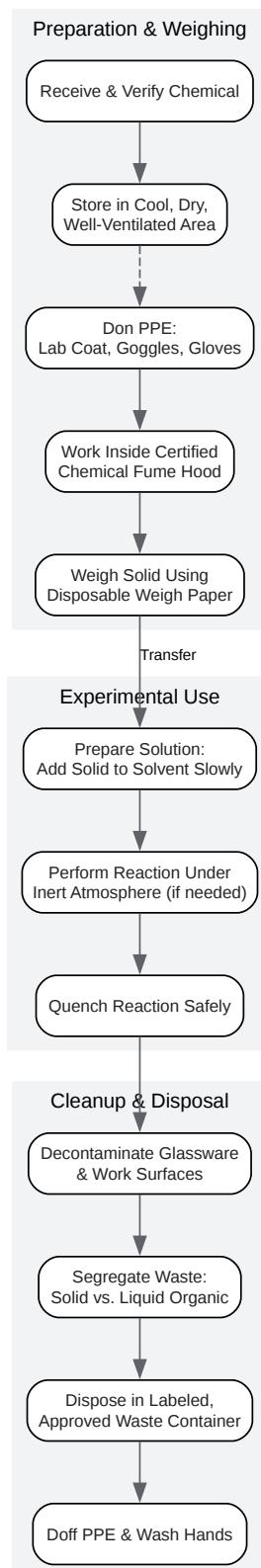
Personal Protective Equipment (PPE)

PPE Type	Specification & Rationale
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. A full-face shield should be worn over safety glasses when handling larger quantities (>1 g) or when there is a significant risk of splashing.
Skin Protection	Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned. Gloves: Nitrile or butyl rubber gloves are recommended. Avoid latex gloves due to poor chemical resistance to many organic compounds ^[4] . Gloves should be inspected before use and changed immediately if contamination is suspected. Double-gloving is prudent for extended manipulations.
Respiratory Protection	Under normal conditions of use within a chemical fume hood, no respiratory protection is required ^{[1][3]} . If engineering controls fail or for emergency response, a NIOSH-approved respirator with an organic vapor/particulate filter (P100) is necessary.

Section 4: Safe Laboratory Handling and Storage Protocol

Adherence to a strict, step-by-step protocol is the foundation of safe handling.

Experimental Workflow Diagram

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Caption: Safe handling workflow for **4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde**.

Step-by-Step Handling Protocol

- Preparation: Before retrieving the chemical, ensure the fume hood is operational and the workspace is clear. Prepare all necessary solvents, glassware, and waste containers.
- Don PPE: Put on all required PPE as specified in Section 3.2.
- Weighing:
 - Place a tared weigh boat or glassine paper on the analytical balance inside the fume hood.
 - Carefully transfer the desired amount of the solid compound using a clean spatula. Avoid creating airborne dust.
 - Close the primary container immediately after dispensing.
- Solution Preparation:
 - Place the destination flask containing the solvent in the fume hood.
 - Carefully add the weighed solid to the solvent.
 - Stir or sonicate as needed to dissolve. If heating is required, use a controlled heating mantle and condenser.
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and dark location. It should be stored away from strong oxidizing agents, strong bases, and strong reducing agents[1][5].

Section 5: Emergency Procedures

Rapid and correct response to an exposure or spill is critical.

Emergency	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention[3].
Skin Contact	Remove all contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If irritation develops or persists, seek medical attention[3].
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell or breathing is difficult, call a poison center or doctor[3].
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Seek immediate medical attention[3].
Accidental Release	Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material like vermiculite or sand. Sweep up the material, place it into a suitable, labeled container for chemical waste, and decontaminate the area[3].
Fire	Use carbon dioxide, dry chemical powder, or alcohol-resistant foam. In a fire, toxic fumes (carbon monoxide, carbon dioxide, nitrogen oxides) may be produced. Firefighters should wear self-contained breathing apparatus (SCBA)[3][5].

Section 6: Waste Disposal

All waste containing this compound, whether solid or in solution, must be treated as hazardous chemical waste.

- Solid Waste: Contaminated weigh papers, gloves, and absorbent materials should be placed in a sealed bag and then into a designated solid chemical waste container.
- Liquid Waste: Unused solutions and reaction mixtures should be collected in a labeled, sealed container for non-halogenated organic waste.
- Disposal: All waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local and national regulations.

Section 7: Toxicological Profile

The toxicological properties of **4-(1H-imidazol-1-yl)-3-methoxybenzaldehyde** have not been fully investigated. The available data is limited and should be interpreted with caution. The compound should always be handled as if it were potentially toxic.

- Acute Toxicity: One supplier SDS for a similar compound reports an oral LD50 in rats of 3,300 mg/kg and a dermal LD50 in rabbits of >5,010 mg/kg[3]. This suggests low acute toxicity via these routes, but this data is not for the exact molecule and has not been independently verified.
- Carcinogenicity/Mutagenicity: No data is available. There is no listing by IARC, NTP, or OSHA for this compound or its close analogs.

Given the data gaps, researchers must avoid all direct contact and minimize exposure to the lowest possible levels.

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